

# An In-Depth Technical Guide to the Solubility of 1,1-Dichloropropane

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## Compound of Interest

Compound Name: 1,1-Dichloropropane

Cat. No.: B1633073

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## Introduction

**1,1-Dichloropropane** (1,1-DCP), a chlorinated aliphatic hydrocarbon, serves as a valuable solvent and chemical intermediate in various industrial and laboratory settings. A thorough understanding of its solubility characteristics in both aqueous and organic media is paramount for its effective application, particularly in process design, chemical synthesis, and environmental fate assessment. This technical guide provides a comprehensive overview of the solubility of **1,1-dichloropropane**, complete with quantitative data, detailed experimental methodologies, and procedural workflows.

## Core Concepts in Solubility

The solubility of a substance is a quantitative measure of its ability to dissolve in a given solvent to form a homogeneous solution. This property is governed by the principle of "like dissolves like," which suggests that substances with similar intermolecular forces are more likely to be miscible. For **1,1-dichloropropane**, its polar carbon-chlorine bonds and nonpolar hydrocarbon chain result in a nuanced solubility profile.

## Solubility of 1,1-Dichloropropane in Water

**1,1-Dichloropropane** exhibits limited solubility in water. This is attributed to the hydrophobic nature of the propyl chain, which disrupts the strong hydrogen bonding network of water.

## Quantitative Solubility Data in Water

Solvent	Temperature (°C)	Solubility (mg/L)	Molar Solubility (mol/L)	Reference
Water	20	2,700	~0.024	[1]

While some sources may describe it as "very slightly soluble" or having "none" solubility in water, the experimentally determined value provides a more precise measure for scientific applications[1][2].

## Solubility of 1,1-Dichloropropane in Organic Solvents

In contrast to its limited aqueous solubility, **1,1-dichloropropane** is readily soluble in a wide range of organic solvents. This is due to the compatible intermolecular forces, such as London dispersion forces and dipole-dipole interactions, between **1,1-Dichloropropane** and these solvents.

## Quantitative Solubility Data in Organic Solvents

Based on available data, **1,1-dichloropropane** is considered miscible with many common organic solvents. Miscibility implies that the substances will mix in all proportions to form a single, homogeneous phase.

Solvent	Miscibility
Ethanol	Miscible[1]
Methanol	Miscible[3][4]
Diethyl Ether	Miscible[1]
Benzene	Miscible[1]
Chloroform	Miscible[1]
Acetone	Miscible[2]
Carbon Tetrachloride	Miscible[2]

## Experimental Protocols for Solubility Determination

The following section details a standard methodology for determining the solubility of a liquid analyte like **1,1-dichloropropane** in a liquid solvent.

### The Shake-Flask Method for Liquid-Liquid Solubility

The shake-flask method is a widely accepted technique for determining the thermodynamic solubility of a substance in a solvent.

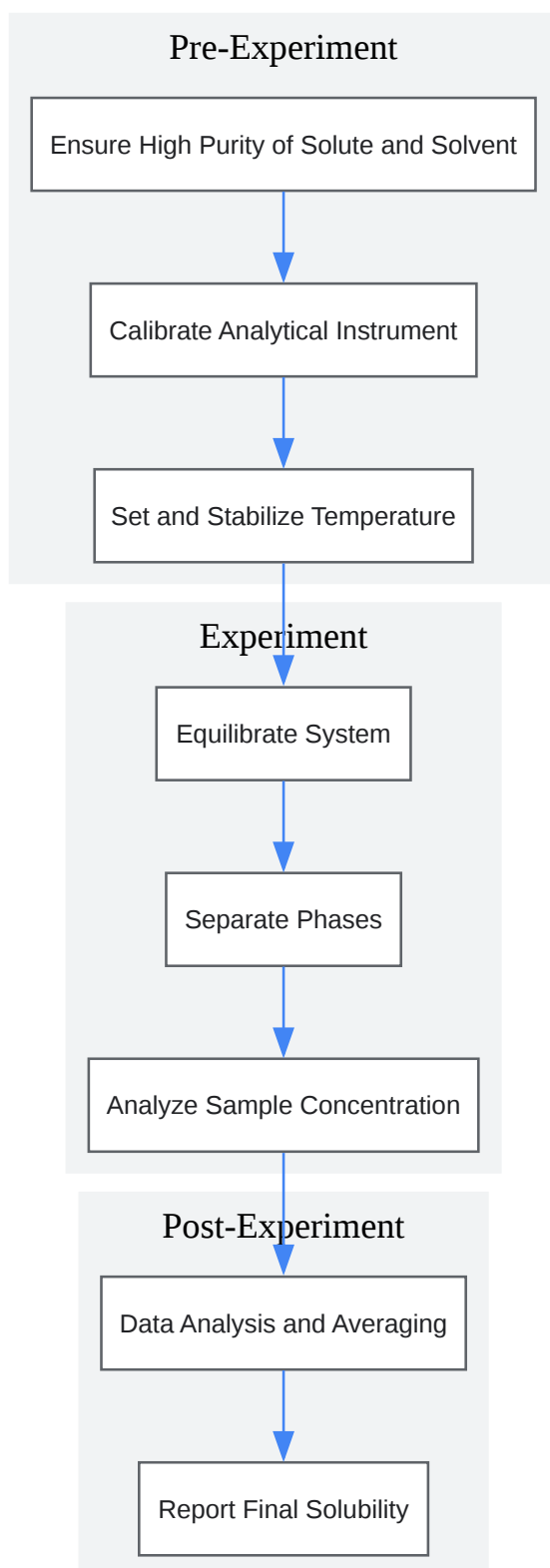
Materials:

- **1,1-Dichloropropane** (high purity)
- Solvent of interest (e.g., water, ethanol)
- Glass flasks with airtight stoppers
- Thermostatically controlled shaker bath
- Centrifuge
- Gas chromatograph with a suitable detector (e.g., Flame Ionization Detector - FID) or other analytical instrument for concentration measurement

- Syringes and vials for sampling

Procedure:

- Preparation of Supersaturated Solution: An excess amount of **1,1-dichloropropane** is added to a known volume of the solvent in a glass flask. This ensures that the solvent becomes saturated with the solute.
- Equilibration: The flask is sealed and placed in a thermostatic shaker bath set to a constant temperature (e.g., 20°C). The mixture is agitated for an extended period (typically 24-48 hours) to ensure that equilibrium is reached.
- Phase Separation: After equilibration, the flask is removed from the shaker and allowed to stand, permitting the separation of the two liquid phases (if not miscible). For aqueous solutions, the mixture is then centrifuged at a high speed to ensure complete separation of the undissolved **1,1-dichloropropane**.
- Sampling: A sample of the solvent phase is carefully withdrawn using a syringe. Care must be taken not to disturb the solute phase.
- Analysis: The concentration of **1,1-dichloropropane** in the solvent sample is determined using a pre-calibrated analytical method, such as gas chromatography.
- Replicates: The experiment should be performed in triplicate to ensure the reliability and reproducibility of the results.



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